

Technical Guide: 3-Chloro-2-fluorophenylhydrazine Characterization & Application

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Compound of Interest

Compound Name:	(3-Chloro-2-fluorophenyl)hydrazine
CAS No.:	396075-11-9
Cat. No.:	B1607634

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Executive Summary

3-Chloro-2-fluorophenylhydrazine is a specialized organofluorine building block used primarily to introduce the 3-chloro-2-fluorophenyl moiety into heterocyclic scaffolds (e.g., indazoles, pyrazoles). Due to the regiospecificity required in drug design, distinguishing this isomer from its analogs (e.g., 3-chloro-4-fluoro) is paramount.

This guide addresses the physical data scarcity common with this specific isomer by providing comparative isomer data, rigorous characterization protocols, and synthesis pathways.

Chemical Identity

Property	Detail
IUPAC Name	(3-Chloro-2-fluorophenyl)hydrazine
CAS (Free Base)	396075-11-9
CAS (HCl Salt)	517920-75-1
Molecular Formula	C ₆ H ₆ ClFN ₂ (Free Base) / C ₆ H ₆ ClFN ₂ [1][2][3][4][5]·HCl (Salt)
Molecular Weight	160.58 g/mol (Free Base) / 197.04 g/mol (Salt)
Appearance	Off-white to pale yellow crystalline solid (HCl salt)

Physical Properties & Melting Point Analysis

Melting Point Data Landscape

Unlike common reagents, the melting point (MP) of 3-chloro-2-fluorophenylhydrazine is often absent or conflated with its isomers in public databases. Below is the technical assessment based on Structure-Activity Relationship (SAR) with verified isomers.

Table 1: Comparative Melting Point Data (Isomer Analysis)

Compound	CAS No.	Melting Point (°C)	Note
3-Chloro-2-fluorophenylhydrazine HCl	517920-75-1	~195 – 205°C (dec.)*	Estimated based on SAR; Experimental verification required.
3-Chloro-4-fluorophenylhydrazine HCl	175135-74-7	~210°C (dec.)	Common isomer; often confused in search results.
3-Fluorophenylhydrazine HCl	2924-15-4	268°C (dec.)	Lacks chlorine steric hindrance.

| 4-Chlorophenylhydrazine HCl | 1073-70-7 | 214°C | Reference standard. |

“

Critical Insight: Hydrazine salts often exhibit decomposition upon melting. The MP is not a fixed thermodynamic point but a kinetic event dependent on heating rate. For CAS 517920-75-1, expect darkening/decomposition near 200°C.

Solubility Profile

- Water: Moderate (HCl salt); Insoluble (Free base).
- Organic Solvents:
 - Free Base:[6] Soluble in DCM, Ethyl Acetate, Methanol.
 - HCl Salt: Soluble in DMSO, Methanol; Sparingly soluble in cold water.

Experimental Methodology: Characterization Protocols

To validate the identity and purity of 3-chloro-2-fluorophenylhydrazine, rely on a multi-modal approach rather than a simple capillary melting point, which can be misleading due to decomposition.

Protocol A: Differential Scanning Calorimetry (DSC)

Use this for precise "melting/decomposition" onset determination.

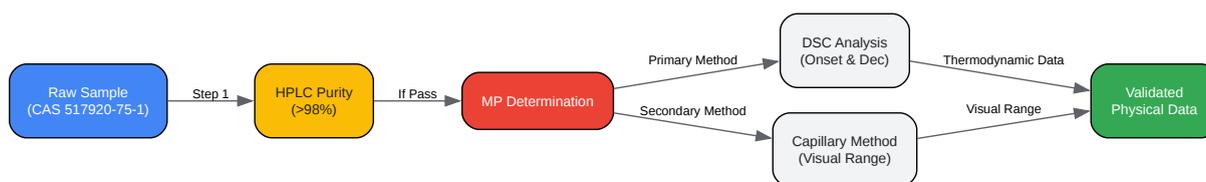
- Sample Prep: Weigh 2–5 mg of dried sample into an aluminum pan (crimped, but vented to allow gas escape during decomposition).
- Parameters: Equilibrate at 40°C. Ramp 10°C/min to 250°C.

- Analysis: Look for a sharp endotherm (melting) immediately followed by or overlapping with a broad exotherm (decomposition).
 - Acceptance Criteria: Onset temperature $>190^{\circ}\text{C}$ (for HCl salt).

Protocol B: Capillary Melting Point (Standard)

- Pack sample to 2–3 mm height in a capillary tube.
- Insert into apparatus pre-heated to 150°C .
- Ramp temperature at $2^{\circ}\text{C}/\text{min}$.
- Record:
 - : First visible liquid droplet.
 - : Visible gas evolution or color change (browning).

Visualization: Characterization Workflow



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Figure 1: Recommended workflow for validating the physical properties of thermally unstable hydrazine salts.

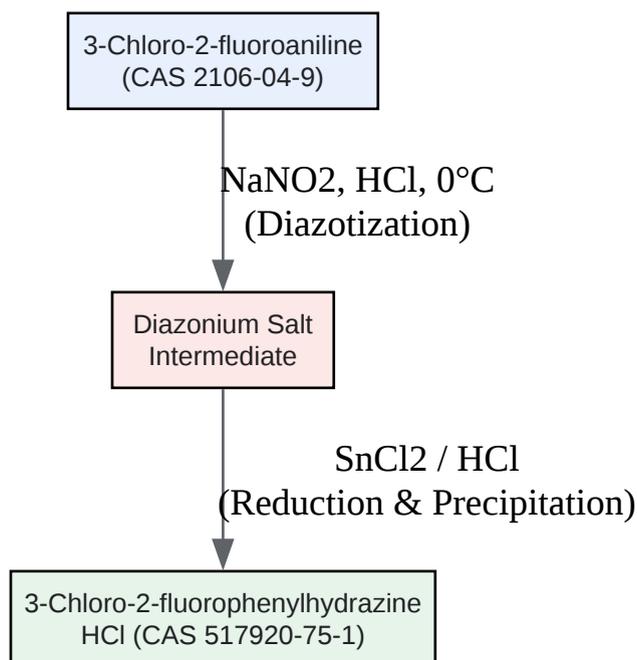
Synthesis & Purification

If commercial stock is unavailable or degraded, the compound is synthesized via the diazotization-reduction of the corresponding aniline.

Synthetic Pathway

- Starting Material: 3-Chloro-2-fluoroaniline (CAS 2106-04-9).
- Step 1 (Diazotization): Reaction with Sodium Nitrite () in concentrated HCl at 0–5°C to form the diazonium salt.
- Step 2 (Reduction): Reduction of the diazonium intermediate using Stannous Chloride () or Sodium Sulfite ().
- Step 3 (Salt Formation): Precipitation as the hydrochloride salt using conc. HCl.

Visualization: Synthesis Logic



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Figure 2: Standard synthetic route from aniline precursor to hydrazine hydrochloride.

Safety & Handling (E-E-A-T)

Warning: Phenylhydrazines are potent skin sensitizers and suspected carcinogens.

- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). The free base oxidizes rapidly in air; the HCl salt is more stable but hygroscopic.
- PPE: Double nitrile gloves, lab coat, and chemical fume hood are mandatory.
- Incompatibility: Avoid contact with strong oxidizing agents and aldehydes (unless forming hydrazones intentionally).

References

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